

JNJ-40068782: A Technical Overview of a Key Research Tool in Neuroscience

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Compound of Interest			
Compound Name:	JNJ-40068782		
Cat. No.:	B10771833	Get Quote	

JNJ-40068782 has been identified primarily as a research tool in the field of neuroscience, specifically as a radiolabeled positive allosteric modulator (PAM) for the metabotropic glutamate receptor 2 (mGlu2). Its principal application lies in its use in radioligand binding assays to characterize the properties of other novel compounds targeting the mGlu2 receptor.

Role in Neuroscience Research

The metabotropic glutamate receptor 2, a G-protein coupled receptor, is a significant target in neuroscience research due to its role in modulating glutamatergic transmission. Dysregulation of this system has been implicated in various neuropsychiatric and neurological disorders, including schizophrenia and anxiety. Positive allosteric modulators of the mGlu2 receptor are of particular interest as they offer a more nuanced approach to receptor modulation compared to direct agonists, potentially leading to safer and more effective therapeutic agents.

JNJ-40068782, in its tritiated form ([³H]**JNJ-40068782**), serves as a critical tool for studying the interaction of new chemical entities with the allosteric binding site of the mGlu2 receptor. By competing with the binding of [³H]**JNJ-40068782**, researchers can determine the affinity and potency of novel, unlabeled PAMs.

Mechanism of Action

As a positive allosteric modulator, **JNJ-40068782** binds to a site on the mGlu2 receptor that is distinct from the orthosteric site where the endogenous ligand, glutamate, binds. This binding does not directly activate the receptor but rather enhances the receptor's response to



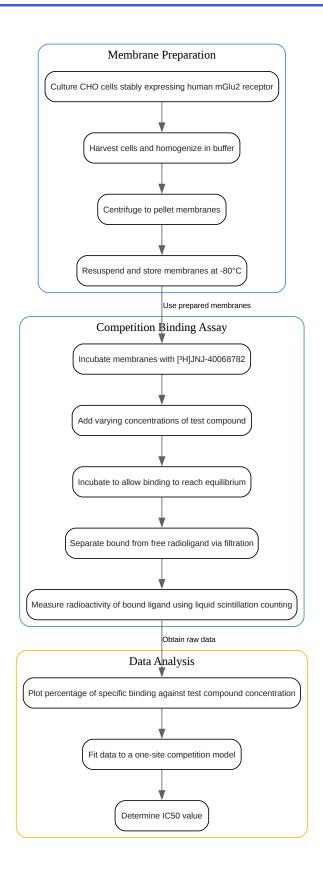
glutamate. This modulatory role is crucial for maintaining the physiological patterns of receptor activation.

Experimental Applications

Detailed experimental protocols involving [³H]**JNJ-40068782** have been described in the scientific literature for the characterization of other mGlu2 PAMs, such as JNJ-40411813.

A representative experimental workflow for a competition binding assay using [³H]**JNJ-40068782** is outlined below. This assay is fundamental in determining the binding affinity (expressed as IC50 or Ki) of a test compound for the mGlu2 receptor allosteric site.





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Figure 1: Workflow for a [³H]**JNJ-40068782** competition binding assay.

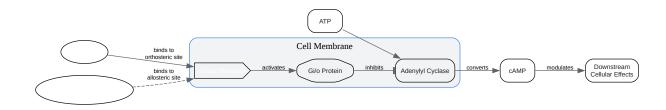


Quantitative Data

The primary quantitative data associated with **JNJ-40068782** is its use in determining the binding affinities of other compounds. For instance, in studies characterizing JNJ-40411813, the displacement of [³H]**JNJ-40068782** was used to determine the IC50 of JNJ-40411813.

Compound	Assay Type	Cell Line	IC50 (nmol/L)
JNJ-40411813	[3H]JNJ-40068782 Competition Binding	CHO cells expressing hmGlu2	68 ± 29
Table 1: Example of			
quantitative data			
obtained using JNJ-			
40068782 in a			
competition binding			
assay.[1]			

The signaling pathway modulated by mGlu2 PAMs like **JNJ-40068782** is depicted in the following diagram. Activation of the mGlu2 receptor, which is coupled to a Gi/o protein, leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.



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Figure 2: Simplified signaling pathway of the mGlu2 receptor modulated by a PAM.

It is important to note that **JNJ-40068782** is not a clinical candidate and there is no information available regarding clinical trials for this compound. Its role is confined to preclinical research



as a valuable pharmacological tool for the discovery and characterization of new drugs targeting the mGlu2 receptor.

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References

- 1. Pharmacological and pharmacokinetic properties of JNJ-40411813, a positive allosteric modulator of the mGlu2 receptor PMC [pmc.ncbi.nlm.nih.gov]
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